

Personal protective equipment for handling 2-Chlorobenzoic acid-13C6

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Compound of Interest

Compound Name: 2-Chlorobenzoic acid-13C6

Cat. No.: B3333695

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Essential Safety and Handling Guide for 2-Chlorobenzoic acid-13C6

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Chlorobenzoic acid-13C6**. The following procedures are designed to ensure safe laboratory operations and minimize risks associated with this chemical.

Hazard Identification and Classification

2-Chlorobenzoic acid-13C6 is a stable, isotopically labeled compound. While the isotopic label does not significantly alter its chemical hazards, the compound is classified as hazardous.

[1] It is harmful if swallowed, causes skin irritation, and poses a risk of serious eye damage.[2]

[3] It may also cause respiratory irritation.[2][3]

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2][3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2][3]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[2][3]

| Specific target organ toxicity — single exposure | 3 | H335: May cause respiratory irritation[2][3] |

Physical and Chemical Properties:

Property	Value
Appearance	White solid, crystals, or powder[4][5]
Molecular Formula	C ₇ H ₅ ClO ₂ [2]
Molecular Weight	~162.52 g/mol [2]
Melting Point	138 - 142 °C (280 - 288 °F)[6]
Flash Point	173 °C (343.4 °F)[6][7]

| Solubility | Very slightly soluble in cold water; soluble in methanol and diethyl ether[6] |

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.[8] Engineering controls, such as a chemical fume hood, should be the primary method of exposure control.[6][8]

Protection Type	PPE Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[7][9][10]	To prevent serious eye damage from splashes or dust.[8]
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber).[8]	To prevent skin irritation upon contact.[7]
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.[8]	To minimize skin exposure.[7]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if dust is generated or ventilation is inadequate.[6][7][10]	To prevent inhalation and respiratory tract irritation.[7]

Operational Plan: From Receipt to Storage

A systematic approach to handling is essential for laboratory safety.

Step 1: Receiving and Inspection

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the label matches the product ordered (**2-Chlorobenzoic acid-13C6**).
- Store the unopened container in a designated, secure location away from incompatible materials.

Step 2: Handling and Use

- Engineering Controls: Always handle this material in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation of dust.[6][8]

- Grounding: Ground all equipment containing the material to prevent static discharge, which could pose an explosion risk with fine dust.[\[6\]](#)
- Avoiding Contamination: Do not eat, drink, or smoke in the work area.[\[3\]](#)[\[8\]](#) Wash hands and face thoroughly after handling and before breaks.[\[7\]](#)[\[11\]](#)
- Procedure:
 - Don the required PPE as specified in the table above.
 - Dispense the required amount of the solid carefully to avoid generating dust.[\[7\]](#)
 - Keep the container tightly closed when not in use.[\[7\]](#)
 - Remove contaminated clothing immediately and wash it before reuse.[\[7\]](#)

Step 3: Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[7\]](#)[\[11\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[\[5\]](#)
[\[7\]](#)[\[11\]](#)
- The recommended storage temperature is between 15–25 °C.[\[12\]](#)

Emergency and First Aid Protocols

Immediate action is necessary in the event of exposure. Facilities must be equipped with an eyewash station and a safety shower.[\[7\]](#)[\[11\]](#)

Exposure Route	First Aid Procedure
If Swallowed	Do NOT induce vomiting.[6][7] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cups of milk or water.[7] Seek immediate medical attention.[6]
Skin Contact	Immediately take off all contaminated clothing. Flush the skin with plenty of soap and water for at least 15 minutes.[7] If skin irritation occurs, get medical advice.[9]
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7][9] Remove contact lenses if present and easy to do.[9] Call a physician or poison control center immediately.
Inhalation	Remove the person from exposure and move to fresh air immediately.[7] If breathing is difficult, give oxygen. If not breathing, perform artificial respiration.[7] Seek immediate medical attention.[6]

Accidental Release and Disposal Plan

Spill Cleanup Protocol:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Protect: Wear all required PPE, including respiratory protection. Avoid breathing dust.[10]
- Contain: Use appropriate tools to sweep or shovel the spilled solid into a suitable, labeled container for waste disposal.[6][7] Avoid actions that generate dust.[7]
- Clean: After the material has been collected, clean the contaminated surface by spreading water and dispose of the cleaning materials as hazardous waste.[6]

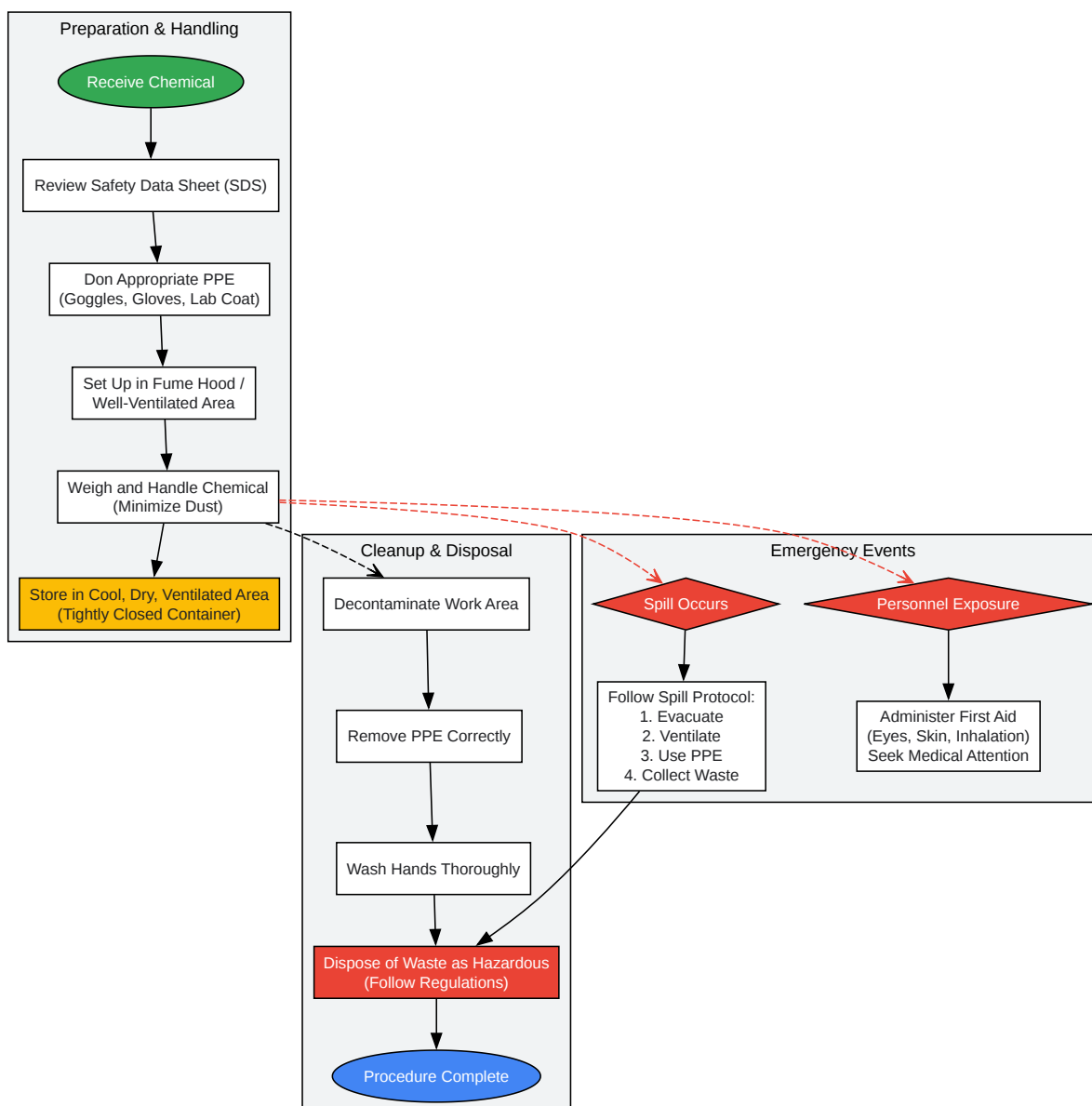
- Prevent Entry: Do not let the product enter drains or surface water.[11]

Disposal Plan:

- Waste Classification: This material and its container must be disposed of as hazardous waste.[8][12]
- Disposal Method: Dispose of contents and containers to an approved waste disposal plant in accordance with all local, regional, and national regulations.[8][12] Do not mix with other waste.[8] Handle contaminated packaging in the same way as the substance itself.[12]

Logical Workflow for Safe Handling

The following diagram illustrates the key decision points and procedural flow for safely managing **2-Chlorobenzoic acid-13C6** throughout its lifecycle in the laboratory.



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Caption: Workflow for handling **2-Chlorobenzoic acid-13C6**.

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